

Application Notes and Protocols: Synthesis of Miyakamide B1 and its Analogs

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Compound of Interest

Compound Name: Miyakamide B1

Cat. No.: B15563271

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Introduction

Miyakamide B1 is a naturally occurring antibiotic with reported insecticidal and cytotoxic activities. Isolated from a fungal source, its unique chemical scaffold presents an attractive starting point for the development of novel therapeutic agents. These application notes provide an overview of **Miyakamide B1**, its known biological activities, and a proposed protocol for its total synthesis and the generation of analogs for structure-activity relationship (SAR) studies.

Miyakamide B1 has a molecular formula of $C_{31}H_{32}N_4O_4$ and a molecular weight of 524.61. [1] It has demonstrated inhibitory activity against P388 cells with an IC_{50} of 8.8 $\mu g/mL$ and also exhibits insecticidal effects and weak antixanthomonas activity.[1] The synthesis of **Miyakamide B1** has not been publicly reported to date. The following sections detail a proposed synthetic approach and protocols for biological evaluation.

Data Presentation

Table 1: Physicochemical and Biological Properties of **Miyakamide B1**

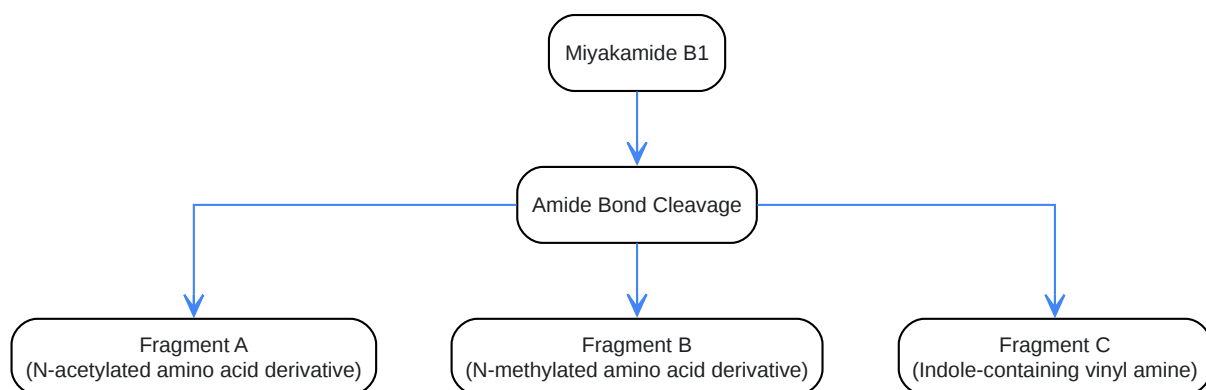
Property	Value	Reference
Molecular Formula	C31H32N4O4	[1]
Molecular Weight	524.61 g/mol	[1]
CAS Number	497182-82-8	[1]
Biological Activity	Antibiotic, Insecticidal	[1]
Cytotoxicity (P388 cells)	IC50: 8.8 µg/mL	[1]
Antixanthomonas Activity	Weak	[1]

Proposed Synthetic Pathway and Experimental Protocols

The following presents a plausible retrosynthetic analysis and a proposed forward synthetic route for **Miyakamide B1**, based on its chemical structure. This serves as a guide for researchers aiming to synthesize this molecule and its derivatives.

Retrosynthetic Analysis

A logical retrosynthetic disconnection of **Miyakamide B1** would involve the cleavage of the amide bonds, breaking the molecule down into smaller, more readily available or synthesizable building blocks.

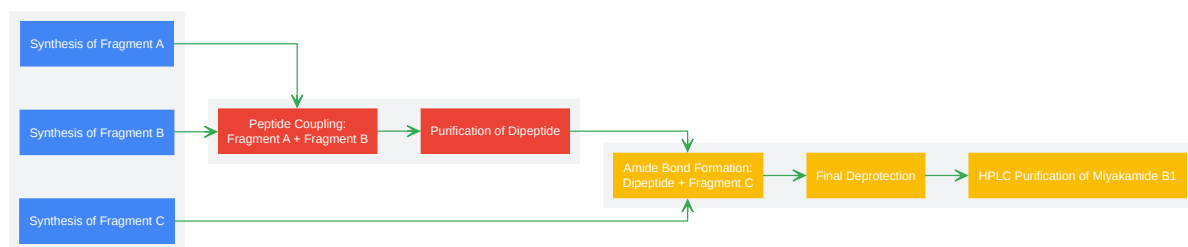


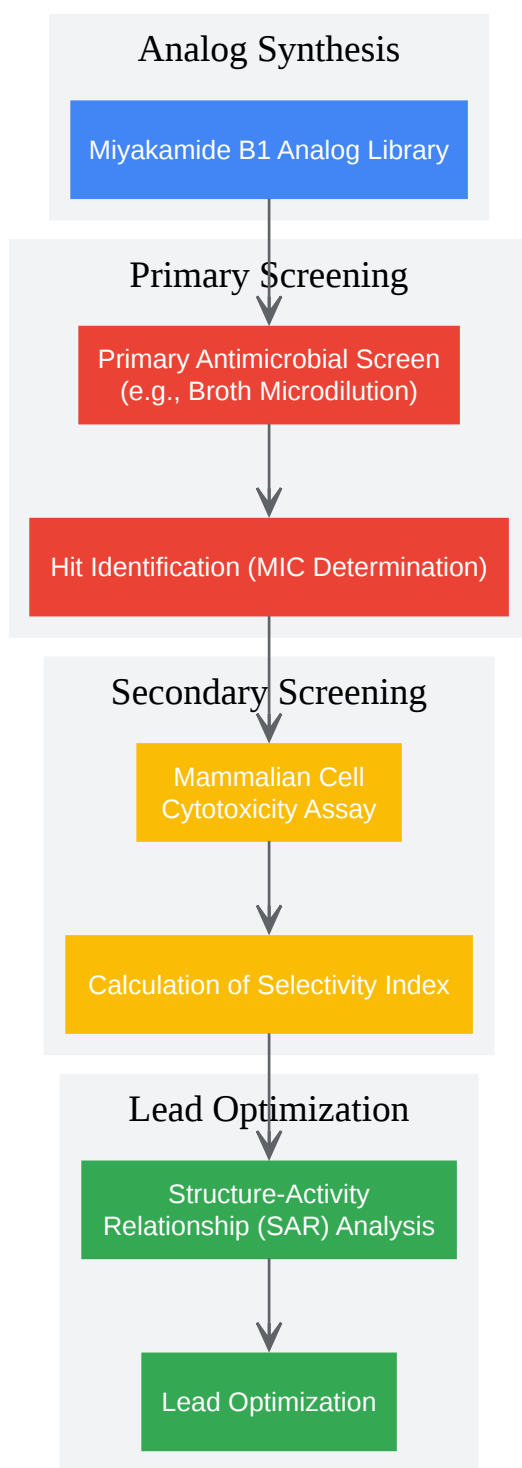
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Caption: Retrosynthetic analysis of **Miyakamide B1**.

Proposed Forward Synthesis Workflow

The forward synthesis would involve the sequential coupling of the three key fragments identified in the retrosynthetic analysis, followed by any necessary protecting group manipulations and final purification.





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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